

A Comprehensive Technical Guide to 3-Oxokauran-17-oic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxokauran-17-oic acid

Cat. No.: B1181701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and biological significance of ent-**3-Oxokauran-17-oic acid**, a kaurane diterpenoid of interest in natural product chemistry and drug discovery.

Chemical Structure and Identification

ent-**3-Oxokauran-17-oic acid** is a tetracyclic diterpenoid belonging to the kaurane class. The systematic name for this compound is ent-**3-oxokauran-17-oic acid**. Its chemical structure is characterized by a kaurane skeleton with a ketone group at the C-3 position and a carboxylic acid group at the C-17 position. The 'ent' prefix indicates that it is the enantiomer of the more common kaurane stereochemistry.

Molecular Formula: $C_{20}H_{30}O_3$

Molecular Weight: 318.45 g/mol

CAS Registry Number: 151561-88-5

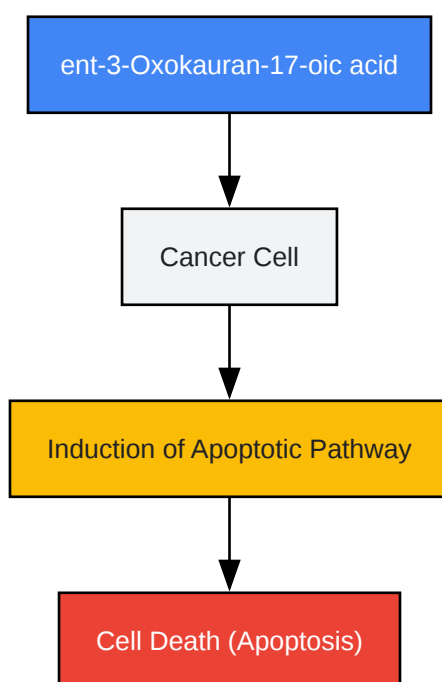
Chemical Structure:

Caption: Potential inhibition of the NF-κB signaling pathway.

Potential Cytotoxic Activity

Diterpenoids are a well-known class of natural products with cytotoxic effects against various cancer cell lines. The potential for ent-**3-Oxokauran-17-oic acid** to induce apoptosis in cancer cells is a logical area for future investigation.

Logical Flow of Apoptosis Induction:



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Caption: Logical relationship for potential apoptosis induction.

Conclusion and Future Directions

ent-**3-Oxokauran-17-oic acid** is a structurally defined natural product with potential for further pharmacological investigation. The lack of extensive biological data highlights an opportunity for researchers in drug discovery. Future studies should focus on:

- Total Synthesis: Development of a synthetic route to enable the production of larger quantities for extensive biological screening.

- **Biological Screening:** Comprehensive evaluation of its anti-inflammatory, antimicrobial, and cytotoxic activities.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways modulated by this compound.

This technical guide serves as a foundational resource for stimulating further research into the therapeutic potential of ent-**3-Oxokauran-17-oic acid**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com